

GHS hazard classification for 4-Chloro-3-nitrobenzophenone

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Compound of Interest

Compound Name: 4-Chloro-3-nitrobenzophenone

CAS No.: 56107-02-9

Cat. No.: B1581017

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Technical Hazard Assessment: 4-Chloro-3-nitrobenzophenone

Chemical Identity & Structural Context

To understand the hazard profile, we must first ground the classification in the molecule's physicochemical properties. **4-Chloro-3-nitrobenzophenone** is a substituted diphenyl ketone.

[1] Its reactivity—and toxicity—is governed by the electron-withdrawing nature of the nitro (

) and chloro (

) substituents on the benzophenone core.

Parameter	Technical Specification
Chemical Name	4-Chloro-3-nitrobenzophenone
CAS Registry Number	56107-02-9
Molecular Formula	
Molecular Weight	261.66 g/mol
Appearance	Light yellow to orange crystalline powder
LogP (Octanol/Water)	~3.6 (Lipophilic)
Melting Point	104–108 °C
Solubility	Insoluble in water; soluble in organic solvents (DCM, Ethyl Acetate, Methanol)

Structural-Activity Relationship (SAR) Implications

The presence of the nitro group at the meta position relative to the ketone (and ortho to the chlorine) activates the aromatic ring for nucleophilic aromatic substitution (

). While less reactive than acid chlorides, this electrophilic character suggests the compound can covalently modify nucleophilic residues (e.g., cysteine, lysine) in biological proteins, driving its classification as a Skin and Eye Irritant and potential sensitizer.

GHS Hazard Classification Framework

The Global Harmonized System (GHS) classification for **4-Chloro-3-nitrobenzophenone** is derived from aggregated ECHA notifications and vendor consensus. It is primarily categorized as a Specific Target Organ Toxicant (Single Exposure) and Irritant.

Core Hazard Statements (H-Codes)

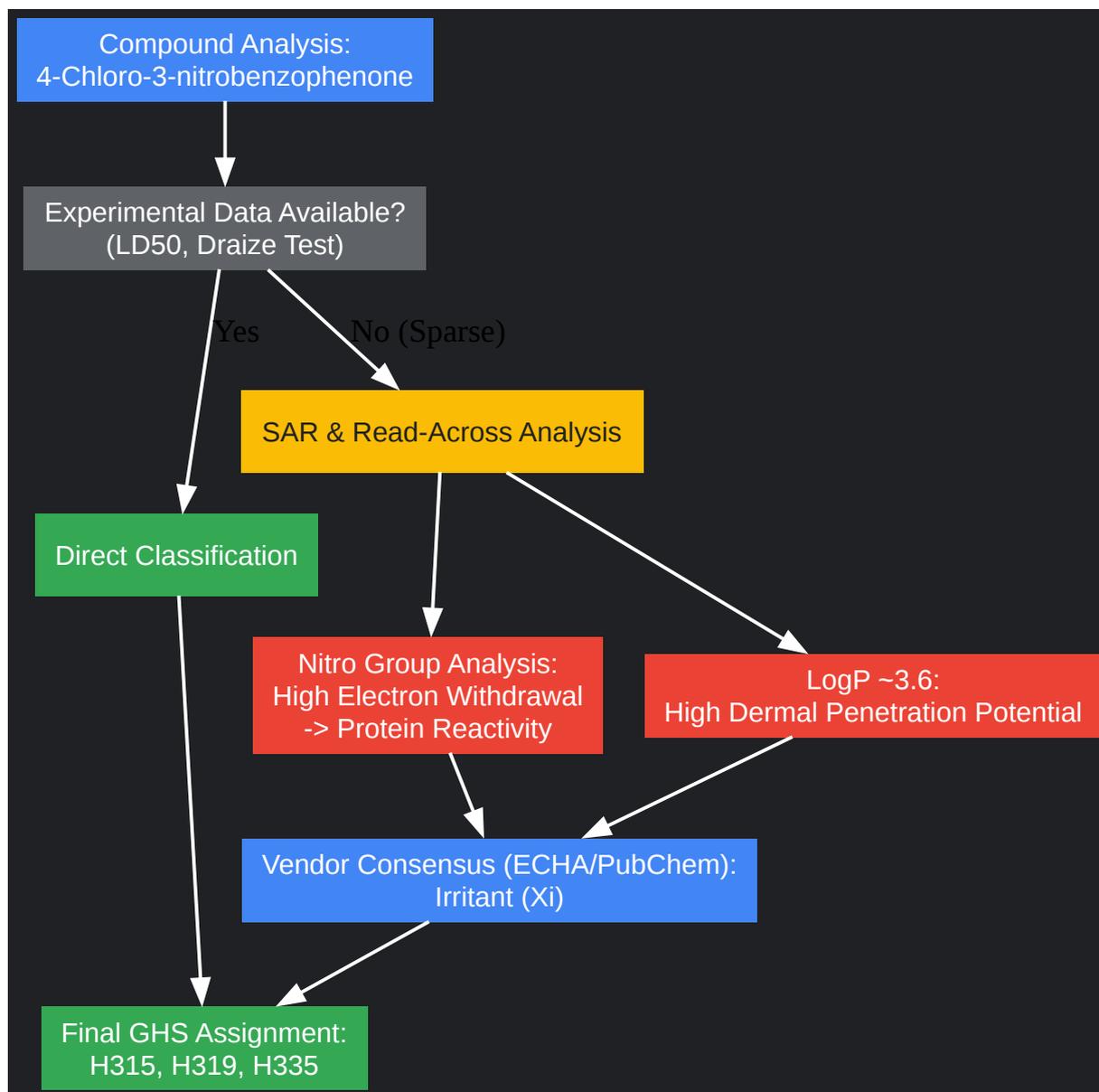
Code	Hazard Class	Category	Description
H315	Skin Corrosion/Irritation	Cat.[1][2][3] 2	Causes skin irritation. [1][3]
H319	Serious Eye Damage/Irritation	Cat.[1][3] 2A	Causes serious eye irritation.[3]
H335	STOT - Single Exposure	Cat.[1][3] 3	May cause respiratory irritation.[3][4]

Precautionary Statements (P-Codes)

- Prevention: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection).
- Response: P302+P352 (IF ON SKIN: Wash with soap/water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes).

Hazard Determination Workflow

The following diagram illustrates the logic flow used to validate these classifications when experimental data is sparse, utilizing "Read-Across" principles from structurally similar nitro-benzophenones.



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Figure 1: Decision logic for GHS classification utilizing SAR read-across when direct toxicological data is limited.

Toxicological Mechanisms & Causality

Why does this molecule trigger H315/H319?

1. Lipophilic Penetration (The Vehicle): With a LogP of ~3.6, **4-Chloro-3-nitrobenzophenone** readily crosses the lipid bilayer of the stratum corneum. This high lipophilicity means that surface washing with water alone is often ineffective, as the compound partitions into the skin oils.
2. Electrophilic Attack (The Mechanism): Once in the tissue, the electron-deficient aromatic ring (destabilized by the

group) acts as a weak electrophile. It can interact with cellular membranes and proteins, leading to the release of inflammatory cytokines (IL-1

, TNF-

) . This manifests macroscopically as erythema (redness) and edema (swelling)—the definition of H315.
3. Respiratory Irritation (H335): As a fine crystalline powder, the particle size often falls within the inhalable range (<100

m). Upon contact with the moist mucous membranes of the respiratory tract, the compound can create localized high-concentration zones, irritating the epithelium and triggering the cough reflex.

Risk Management & Handling Protocols

Standard "safety first" advice is insufficient for research environments. The following protocols are engineered for self-validation.

A. Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Scientific Rationale
Gloves	Nitrile (Double Gloved)	Latex is permeable to many nitro-aromatics. Nitrile offers superior chemical resistance. Double gloving provides a visual breach indicator.
Respiratory	N95 or P100	Required if handling open powder outside a fume hood. Prevents H335 triggers. [3]
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to the fine dust nature; goggles seal against airborne particulate entry.

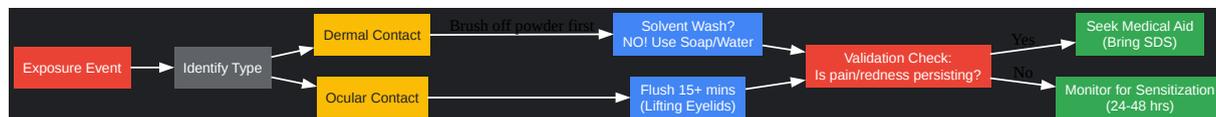
B. Self-Validating Decontamination Protocol

When cleaning glassware or surfaces contaminated with **4-Chloro-3-nitrobenzophenone**, rely on solubility logic rather than visual inspection.

- Solubilization: Rinse initially with Acetone or Ethyl Acetate. The compound is insoluble in water; water rinsing first will merely spread the contamination.
- Verification Step: Wipe the surface with a white Kimwipe soaked in acetone. If the wipe shows any yellow/orange discoloration, contamination remains. Repeat step 1.
- Final Wash: Wash with soap and water only after the organic rinse.

Emergency Response Systems

In the event of exposure or spill, immediate action must be coupled with a "Stop-Check" validation to ensure the hazard is neutralized.



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Figure 2: Emergency response workflow emphasizing the removal of solid particulate prior to washing to prevent enhanced absorption.

Critical First Aid Note

Do NOT use organic solvents (ethanol/acetone) on skin. While the compound is soluble in them, solvents increase the permeability of the skin barrier, potentially dragging the toxicant deeper into the systemic circulation. Use mechanical removal (brushing) followed by surfactant (soap) and water.

References

- PubChem. (2024).[1] **4-Chloro-3-nitrobenzophenone** (Compound). National Library of Medicine. [\[Link\]](#)
- European Chemicals Agency (ECHA). (2024). C&L Inventory: **4-Chloro-3-nitrobenzophenone**. [\[Link\]](#)[1]

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